

2-Methoxyethyl methanesulfonate safety precautions and handling guidelines

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Compound of Interest

Compound Name: 2-Methoxyethyl methanesulfonate

Cat. No.: B041135

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An In-depth Technical Guide to the Safe Handling of **2-Methoxyethyl Methanesulfonate**

This guide provides comprehensive safety precautions and handling guidelines for **2-Methoxyethyl methanesulfonate** (CAS No. 16427-44-4) intended for researchers, scientists, and professionals in drug development. Adherence to these protocols is critical to ensure personal safety and minimize environmental risk.

Chemical Identification and Physical Properties

2-Methoxyethyl methanesulfonate is a chemical intermediate used in research and development.^[1] It is crucial to be aware of its physical and chemical properties to handle it safely.

Property	Value	Source
CAS Number	16427-44-4	[1][2]
Molecular Formula	C4H10O4S	[1]
Molecular Weight	154.18 g/mol	[1]
Appearance	Clear, colorless to pale yellow liquid	[2][3]
Boiling Point	126 °C at 12 mmHg	[3]
Specific Gravity	1.25 (20/20 °C)	[3]
Refractive Index	1.43	[3]
Purity	>97.0% (GC)	[3]

Hazard Identification and Classification

2-Methoxyethyl methanesulfonate is classified as a hazardous substance. The GHS classification indicates multiple health risks.

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[4]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.[4]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction.[4]
Germ Cell Mutagenicity	Category 1B	H340: May cause genetic defects.
Carcinogenicity	Category 1B	H350: May cause cancer.
Reproductive Toxicity	Category 2	H361: Suspected of damaging fertility or the unborn child.
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory)	H335: May cause respiratory irritation.[2][4]

Signal Word: Danger[5]

Hazard Pictograms:

- GHS07 (Exclamation Mark)[2]
- GHS08 (Health Hazard)

Safe Handling and Storage Protocols

Proper handling and storage are paramount to prevent exposure and accidents.

Handling Procedures

- Engineering Controls: Always handle **2-Methoxyethyl methanesulfonate** in a well-ventilated area, preferably within a certified chemical fume hood to control vapor exposure. [6][7] Emergency eyewash stations and safety showers must be readily accessible.[8][9]

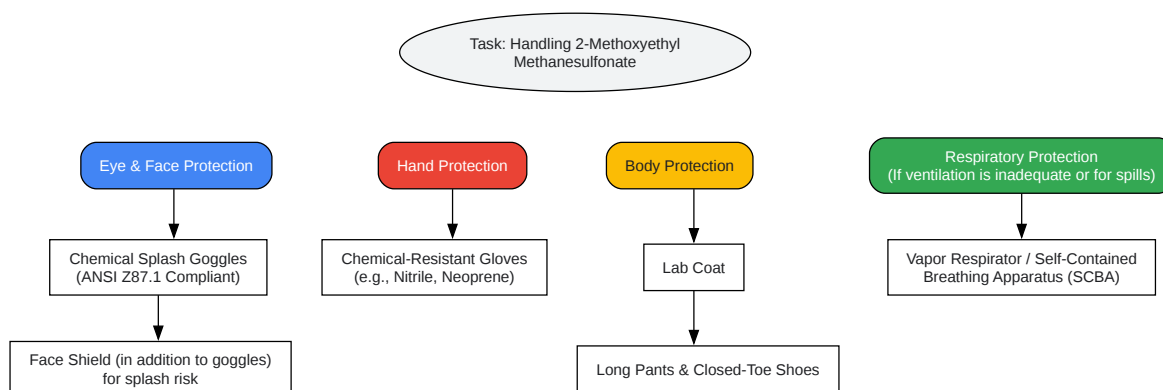
- **Personal Hygiene:** Do not eat, drink, or smoke in areas where the chemical is handled.[6] Wash hands and face thoroughly after handling.[10] Contaminated work clothing should not be allowed out of the workplace and must be decontaminated before reuse.
- **Procedural Precautions:** Avoid contact with skin, eyes, and clothing.[6][10] Do not breathe mist, vapors, or spray.[6] Obtain special instructions before use and do not handle until all safety precautions have been read and understood.

Storage Conditions

- **Container:** Store in a tightly closed, original container.[10][11]
- **Environment:** Keep in a cool, dry, and well-ventilated place away from direct sunlight.[10] A refrigerator is a suitable storage location.[2]
- **Incompatibilities:** Store away from incompatible materials such as strong oxidizing agents and strong bases.[6][10]

Personal Protective Equipment (PPE)

The selection and use of appropriate PPE is a critical line of defense against exposure.



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Caption: Personal Protective Equipment (PPE) Selection Guide.

First-Aid Measures

Immediate and appropriate first aid is crucial in the event of an exposure.

Exposure Route	First-Aid Protocol
Inhalation	Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. Seek immediate medical attention. [12]
Skin Contact	Immediately remove all contaminated clothing. [10] Wash the affected area with plenty of soap and water.[12] If skin irritation or a rash occurs, get medical advice/attention.[10]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the lower and upper eyelids.[12] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention from an ophthalmologist.
Ingestion	Do NOT induce vomiting.[13] Rinse mouth with water.[10] Call a POISON CENTER or doctor immediately if you feel unwell.[5]

Accidental Release and Spill Procedures

A systematic approach is required to manage spills safely and effectively.

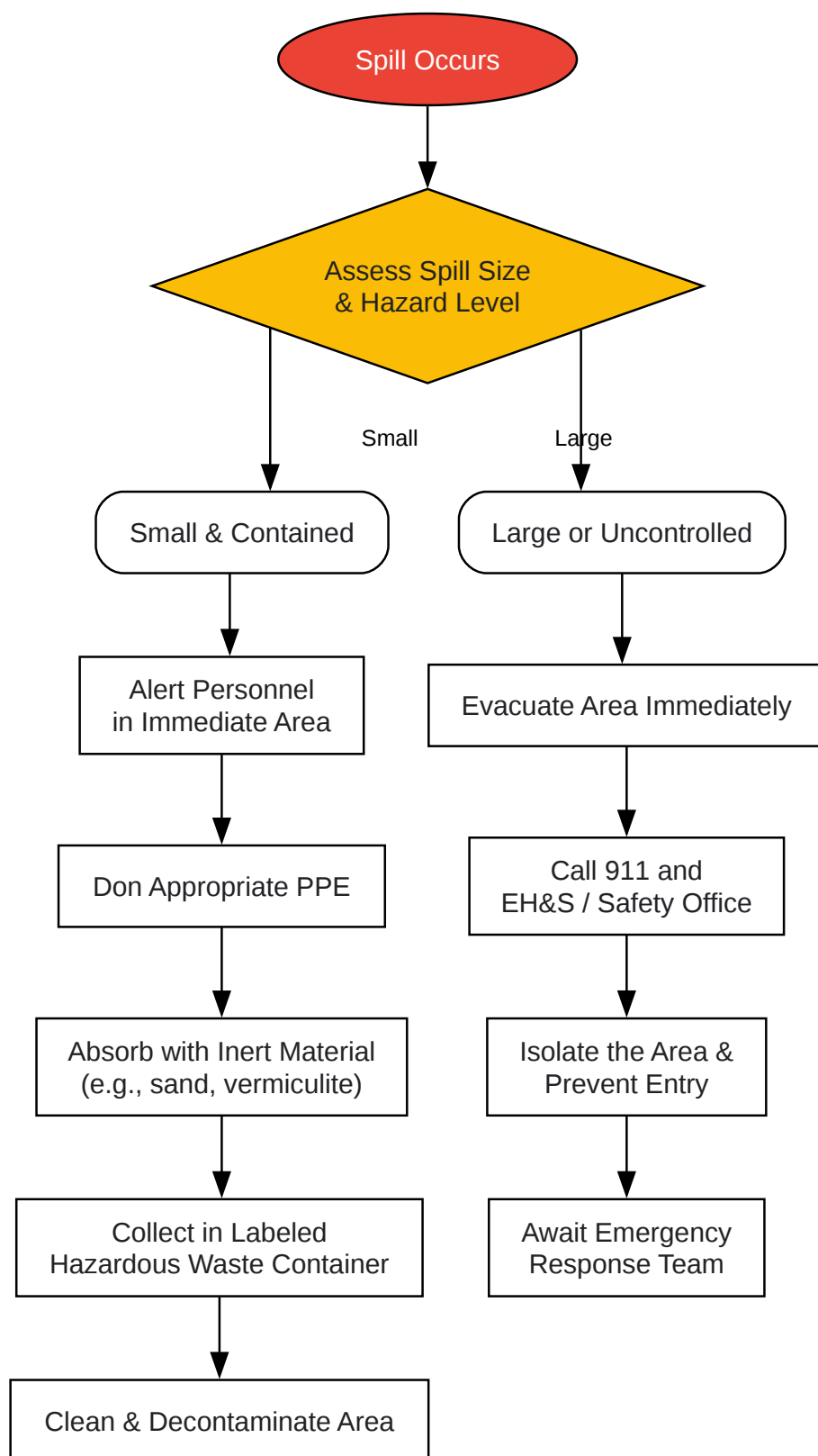
Small Spills (Contained in the lab)

- Evacuate: Alert personnel in the immediate area and evacuate if necessary.
- Ventilate: Ensure the area is well-ventilated, preferably within a chemical fume hood.[11]
- Contain: Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite, or Chemizorb®).[5][10]
- Collect: Use non-sparking tools to collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[8][11]

- Decontaminate: Clean the spill area thoroughly.
- Report: Report the incident to the appropriate safety officer.

Large Spills

- Evacuate: Evacuate the area immediately and keep people away from and upwind of the spill.[\[6\]](#)[\[10\]](#)
- Isolate: Prevent the material from entering drains or waterways.[\[5\]](#)[\[11\]](#)
- Emergency Services: Call emergency responders (e.g., 911) and the institutional safety office.[\[14\]](#)
- Control: Only trained personnel with appropriate PPE (including respiratory protection) should attempt to control the spill.[\[8\]](#)



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Caption: Workflow for Responding to a Chemical Spill.

Fire-Fighting Measures

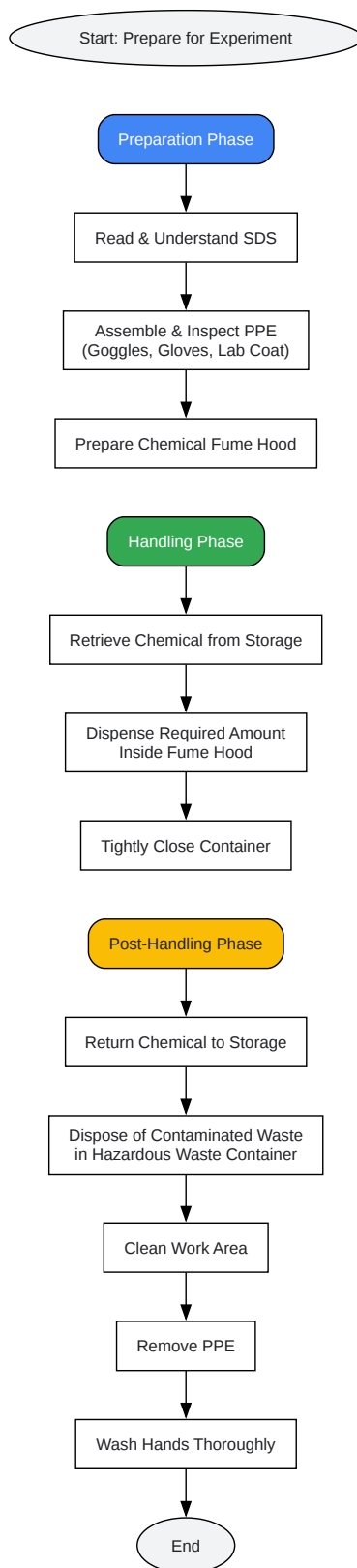
- Suitable Extinguishing Media: Use water spray, dry chemical, foam, or carbon dioxide (CO₂).
[6][10]
- Specific Hazards: The substance is combustible. Vapors are heavier than air and may spread along floors, potentially forming explosive mixtures with air upon intense heating.[15] Hazardous combustion products include carbon oxides and sulfur oxides.[5]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing to prevent contact with skin and eyes.[5]

Disposal Considerations

- Waste Classification: This material and its container must be disposed of as hazardous waste.[8]
- Procedure: Disposal must be in accordance with all applicable federal, state, and local environmental regulations.[8][10] Contact a licensed professional waste disposal service to dispose of this material. Do not allow the chemical to enter drains.[5][15] Containers should be punctured to prevent reuse and disposed of at an authorized landfill.[8]

Experimental Workflow: Safe Handling Protocol

The following workflow outlines the standard operating procedure for using **2-Methoxyethyl methanesulfonate** in a laboratory setting.



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Caption: Standard Operating Procedure for Safe Handling.

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